

5-Iodo-A-85380 dihydrochloride solubility in saline and DMSO

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Compound of Interest

Compound Name: 5-Iodo-A-85380 dihydrochloride

Cat. No.: B1395579

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Technical Support Center: 5-Iodo-A-85380 dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information for handling and using **5-Iodo-A-85380 dihydrochloride** in their experiments.

Solubility Data

The solubility of **5-Iodo-A-85380 dihydrochloride** can vary between solvents and is influenced by factors such as temperature and the use of agitation methods like sonication. Below is a summary of solubility data from various suppliers.

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
DMSO	50 mg/mL	137.73 mM	Sonication or warming may be required to achieve full dissolution. Use freshly opened, anhydrous DMSO for best results.[1]
<36.3 mg/mL	<100 mM	Sonication is recommended.[2]	
Soluble to 100 mM	100 mM		
Water	22 mg/mL	60.6 mM	
<36.3 mg/mL	<100 mM	Sonication is recommended.[2]	
Soluble to 100 mM	100 mM		
Saline (0.9% NaCl)	Soluble (concentration not specified)	Not specified	Used for in vivo subcutaneous injections. Freshly prepared solutions are recommended.[3]
PBS (pH 7.2)	≥ 10 mg/mL	≥ 27.5 mM	
Ethanol	Sparingly soluble (1-10 mg/mL)	2.75 - 27.5 mM	

Molecular Weight of **5-Iodo-A-85380 dihydrochloride**: 363.02 g/mol

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **5-Iodo-A-85380 dihydrochloride** in DMSO.

Materials:

- **5-Iodo-A-85380 dihydrochloride** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh out the required amount of **5-Iodo-A-85380 dihydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.363 mg of the compound.
- Add the appropriate volume of DMSO to the vial containing the compound.
- Vortex the solution vigorously to aid dissolution.
- If the compound does not fully dissolve, sonicate the solution for short intervals until it becomes clear. Gentle warming can also be applied if necessary.
- Once dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Protocol 2: Preparation of a Working Solution in Saline for In Vivo Studies

This protocol is adapted from studies involving subcutaneous administration in animal models.^[3]

Materials:

- **5-Iodo-A-85380 dihydrochloride** powder
- Physiological saline (0.9% sodium chloride)
- Sterile conical tubes
- Vortex mixer
- Sterile filter (0.22 μm)

Procedure:

- Weigh the desired amount of **5-Iodo-A-85380 dihydrochloride**.
- Add the required volume of physiological saline to achieve the final desired concentration.
- Vortex the solution thoroughly until the compound is completely dissolved.
- For in vivo applications, it is crucial to ensure the sterility of the solution. Filter the solution through a 0.22 μm sterile filter into a sterile container.
- It is recommended to use freshly prepared solutions for each experiment to ensure stability and potency.^[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve in DMSO or water.	Insufficient agitation or low temperature.	Vortex the solution for a longer period. Use a bath sonicator to aid dissolution. Gentle warming of the solution can also be effective.
The concentration is too high.	Review the solubility data to ensure you are not exceeding the solubility limit of the solvent.	
Precipitation occurs after the solution is cooled to room temperature.	The solution was supersaturated at a higher temperature.	Re-warm the solution and add a small amount of additional solvent until the precipitate dissolves. Consider preparing a slightly lower concentration stock solution.
Precipitation is observed when diluting a DMSO stock solution into an aqueous buffer.	The compound is less soluble in the aqueous buffer, and the DMSO concentration is too high in the final solution.	Try to keep the final concentration of DMSO in your aqueous solution as low as possible (typically <0.5%). Perform serial dilutions to minimize the shock of solvent change.
Inconsistent experimental results.	Degradation of the compound due to improper storage or multiple freeze-thaw cycles.	Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing. [1] Always use freshly prepared solutions for in vivo experiments. [3]
Inaccurate weighing of the compound.	Use a calibrated analytical balance for accurate measurements.	

Frequently Asked Questions (FAQs)

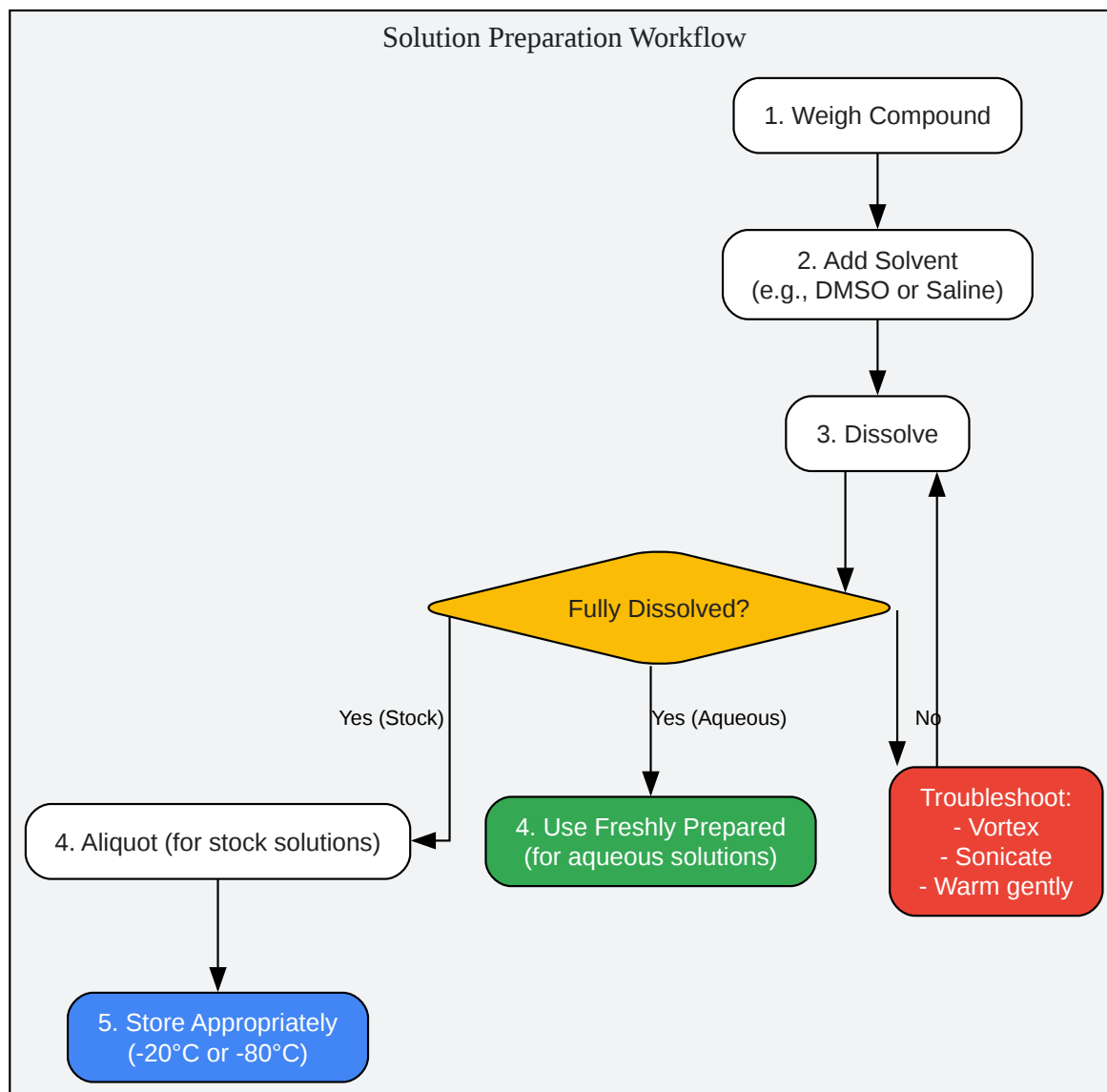
Q1: How should I store the solid **5-Iodo-A-85380 dihydrochloride** powder? A1: The solid powder should be stored desiccated at 4°C.

Q2: What is the stability of **5-Iodo-A-85380 dihydrochloride** in solution? A2: Stock solutions in DMSO are stable for up to 1 month at -20°C or up to 6 months at -80°C.^[1] It is recommended to prepare fresh solutions in physiological saline for each experiment.^[3]

Q3: Can I dissolve **5-Iodo-A-85380 dihydrochloride** directly in PBS? A3: Yes, it is reported to be soluble in PBS (pH 7.2) at concentrations of ≥ 10 mg/mL. However, as with other aqueous solutions, sonication may be required to achieve complete dissolution.

Q4: For in vivo studies, what is a recommended vehicle if I need a higher concentration than what is achievable in saline alone? A4: While direct dissolution in saline has been reported, for formulations requiring higher concentrations or different routes of administration, co-solvents may be necessary. A common vehicle for in vivo use consists of a mixture of DMSO, PEG300, Tween 80, and saline. For example, a vehicle of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline has been suggested for similar compounds.^[2] However, it is crucial to optimize the vehicle for your specific experimental needs and animal model.

Experimental Workflow Diagram



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Caption: Workflow for preparing **5-Iodo-A-85380 dihydrochloride** solutions.

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